

Docebenone's Mechanism of Action and Research Applications

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Compound Focus: Docebenone

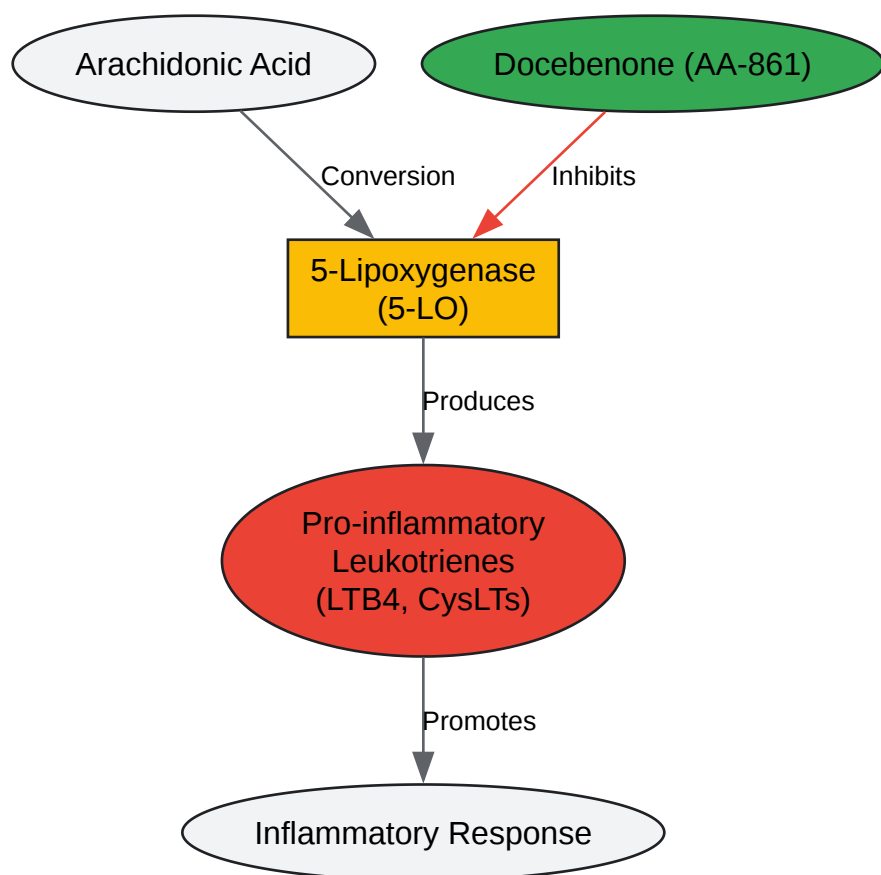
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Docebenone (also known as AA-861) is characterized as a potent, selective, and orally active inhibitor of the enzyme 5-lipoxygenase (5-LO) [1] [2] [3]. This enzyme is crucial in the arachidonic acid pathway, catalyzing the production of pro-inflammatory leukotrienes [3]. The compound's structure features a redox-active quinone core, which enables its interaction with this enzymatic target [3].

Based on the gathered information, the following diagram illustrates the primary known mechanism of **Docebenone** and its relationship to the inflammatory pathway:



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The primary experimental data available for **Docebenone** relates to its efficacy in various research models, which is summarized in the table below.

Research Model	Reported Efficacy / Effect	Dosage/Concentration	Key Findings
Acute Pancreatitis (Rat) [3] [4]	Improved survival; Reduced serum amylase & lipase	30 mg/kg (oral)	Reduced enzyme levels by 55-97%
Anaphylaxis (Monkey) [1] [4]	Inhibited SRS-A release	0.01 - 10 μ M	Suppressed release by 55-97%
Cell-based Assay (RBL-1) [1]	Inhibition of LTB4 formation (IC ₅₀)	90 nM	Concentration for 50% inhibition

Research Model	Reported Efficacy / Effect	Dosage/Concentration	Key Findings
Cell-based Assay (HepG2) [1]	Activation of human PXR (EC ₅₀)	7.1 - 28.2 μM	Varies by specific readout

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References

1. Docebenone (AA 861) | Lipoxygenase Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]
2. Docebenone [[targetmol.com](https://www.targetmol.com)]
3. Docebenone (80809-81-0) for sale [[vulcanchem.com](https://www.vulcanchem.com)]
4. Docebenone [[xcessbio.com](https://www.xcessbio.com)]

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